

Essential Safety and Operational Guide for 2,2-Dimethylcyclopropyl Cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethylcyclopropyl Cyanide

Cat. No.: B129274

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, storage, and disposal of **2,2-Dimethylcyclopropyl Cyanide** (CAS RN: 5722-11-2). Adherence to these procedures is essential to ensure personnel safety and regulatory compliance.

Hazard Summary & Key Quantitative Data

2,2-Dimethylcyclopropyl Cyanide is a flammable liquid and is harmful if swallowed.[1] As a member of the cyanide chemical class, it is presumed to be highly toxic. The primary routes of exposure are inhalation, ingestion, and skin contact. Contact with acids will likely produce highly toxic and flammable hydrogen cyanide gas.[2]

The following table summarizes key quantitative data for **2,2-Dimethylcyclopropyl Cyanide** and general cyanide compounds.

Property	Value	Source
Chemical Name	2,2-Dimethylcyclopropyl Cyanide	TCI
Synonyms	1-Cyano-2,2-dimethylcyclopropane	TCI[1]
CAS Number	5722-11-2	TCI[1]
Molecular Formula	C ₆ H ₉ N	PubChem[3]
Molecular Weight	95.15 g/mol	TCI[1]
Appearance	Colorless to light yellow to light orange clear liquid	TCI[1]
Boiling Point	140.9 ± 9.0 °C at 760 mmHg	ChemSrc[4]
Flash Point	35.7 ± 6.5 °C	ChemSrc[4]
Density	0.9 ± 0.1 g/cm ³	ChemSrc[4]
UN Number	1993	Fisher Scientific
OSHA PEL (for Cyanides as CN)	5 mg/m ³ (TWA)	NIOSH
NIOSH REL (for Cyanides as CN)	5 mg/m ³ (4.7 ppm) (10-minute Ceiling)	NIOSH
ACGIH TLV (for Cyanide Salts as CN)	5 mg/m ³ (Ceiling) [skin]	ACGIH

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling **2,2-Dimethylcyclopropyl Cyanide**.

- **Hand Protection:** Wear double-layered chemical-resistant nitrile gloves. If contact with the hot product is possible, use heat-resistant and thermally insulated gloves.

- **Eye Protection:** Chemical safety goggles are required at all times. In situations with a splash hazard, a face shield must also be worn.
- **Skin and Body Protection:** A flame-retardant lab coat must be worn and kept fastened. Ensure full leg coverage and wear closed-toe shoes. For tasks with a higher risk of splashing, a chemical-resistant apron is necessary.
- **Respiratory Protection:** All handling of **2,2-Dimethylcyclopropyl Cyanide** must be conducted in a certified chemical fume hood. In the event of a spill or emergency, or if ventilation is inadequate, a NIOSH-approved respirator with cartridges appropriate for organic vapors and cyanides should be used.

Safe Handling and Operational Plan

A designated area within the laboratory should be clearly marked for the handling of **2,2-Dimethylcyclopropyl Cyanide**.

Preparation and Handling:

- Before beginning work, ensure that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents within the fume hood.
- Keep the quantity of **2,2-Dimethylcyclopropyl Cyanide** to the minimum required for the procedure.
- Crucially, never allow this compound to come into contact with acids or strong oxidizing agents, as this can liberate highly toxic hydrogen cyanide gas.
- Use only non-sparking tools and explosion-proof equipment due to the flammable nature of the compound.^[1]
- Ground and bond containers when transferring the liquid to prevent static discharge.^[1]

Storage:

- Store **2,2-Dimethylcyclopropyl Cyanide** in a cool, dry, well-ventilated area away from heat, sparks, and open flames.^[1]

- Keep the container tightly closed and under an inert atmosphere.^[1]
- Store separately from acids, strong oxidizing agents, and foodstuffs.

Emergency Procedures

Immediate and decisive action is critical in the event of an emergency.

Exposure:

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^[1]

Spills:

- **Small Spills (within a fume hood):** Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- **Large Spills (or any spill outside a fume hood):** Evacuate the area immediately. Alert others and activate the emergency alarm. Contact the institution's environmental health and safety department and emergency services. Do not attempt to clean up a large spill without specialized training and equipment.

Fire:

- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.^[1] Do not use water, as it may spread the contamination.

Disposal Plan

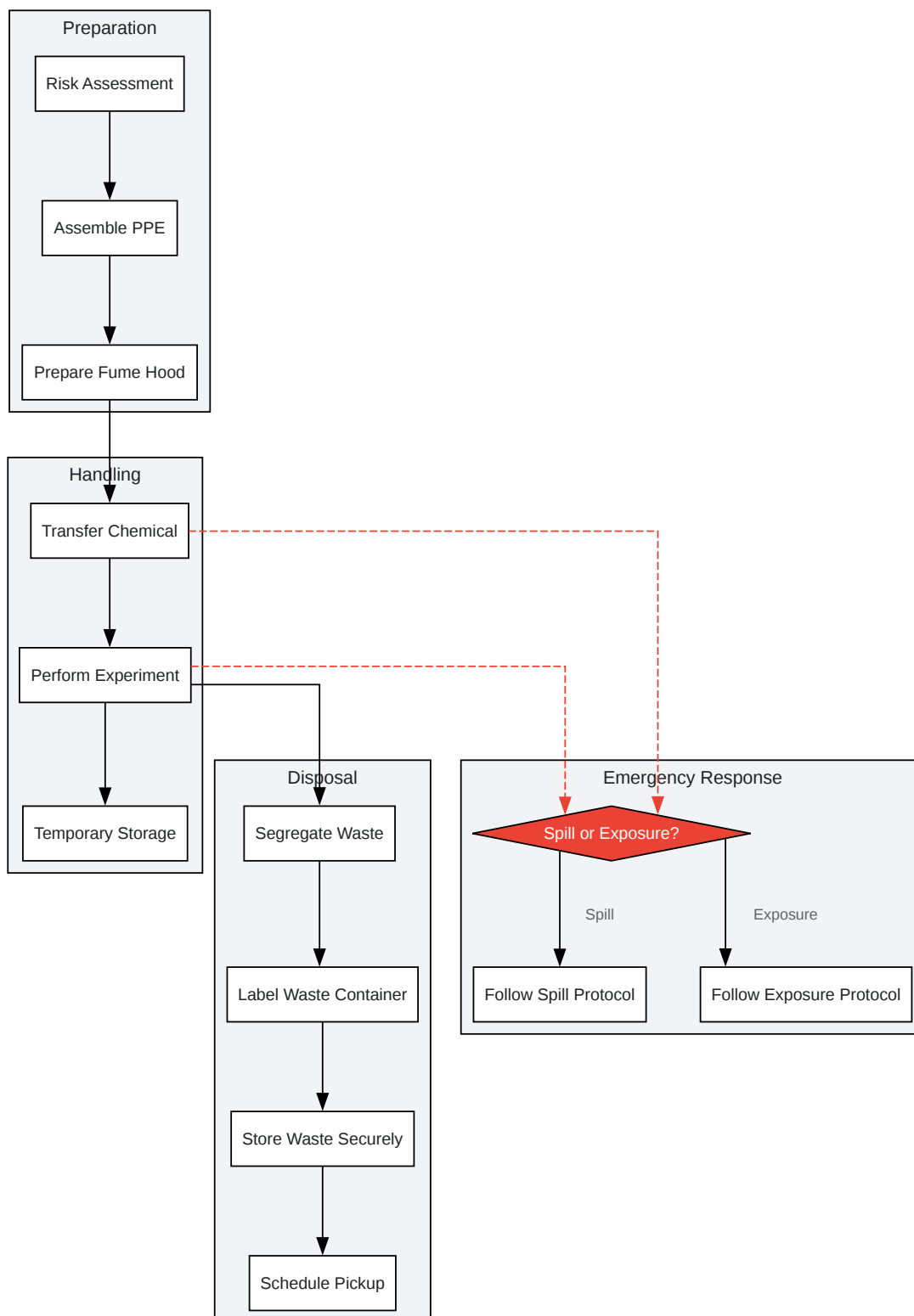
All waste containing **2,2-Dimethylcyclopropyl Cyanide** is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

- **Waste Collection:** Collect all liquid and solid waste (including contaminated PPE and spill cleanup materials) in separate, clearly labeled, and sealed containers.
- **Labeling:** The waste container must be labeled as "Hazardous Waste - **2,2-Dimethylcyclopropyl Cyanide**".
- **Storage of Waste:** Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through the institution's designated hazardous waste management service.

Workflow and Logical Relationships

The following diagram illustrates the key stages and decision points for the safe handling of **2,2-Dimethylcyclopropyl Cyanide**.

Safe Handling Workflow for 2,2-Dimethylcyclopropyl Cyanide

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2-Dimethylcyclopropyl Cyanide | 5722-11-2 | TCI AMERICA [tcichemicals.com]
- 2. - Division of Research Safety | Illinois [drs.illinois.edu]
- 3. 2,2-Dimethylcyclopropyl Cyanide | C₆H₉N | CID 260707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,2-Dimethylcyclopropyl cyanide | CAS#:5722-11-2 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,2-Dimethylcyclopropyl Cyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129274#personal-protective-equipment-for-handling-2-2-dimethylcyclopropyl-cyanide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com